

Technical Support Center: ARN-077 (Apalutamide)

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Compound of Interest

Compound Name: ARN 077 (enantiomer)

Cat. No.: B10828025

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Welcome to the technical support center for ARN-077 (Apalutamide). This resource is designed to assist researchers, scientists, and drug development professionals with common questions and troubleshooting scenarios related to the experimental use of ARN-077, with a specific focus on its stability in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is ARN-077 and what is its mechanism of action?

A: ARN-077, also known as Apalutamide, is a non-steroidal antiandrogen. It functions as a potent and selective antagonist of the Androgen Receptor (AR). By binding to the ligand-binding domain of the AR, ARN-077 prevents AR nuclear translocation, DNA binding, and subsequent transcription of AR target genes. This ultimately inhibits the growth of prostate cancer cells.

Q2: How should I prepare and store stock solutions of ARN-077 in DMSO?

A: For optimal results, it is recommended to prepare stock solutions of ARN-077 in fresh, anhydrous DMSO. Hygroscopic (water-absorbing) DMSO can impact the solubility and stability of the compound. Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for short-term storage or -80°C for long-term storage.

Q3: Is there any known instability of ARN-077 enantiomers in DMSO?

A: Currently, there is no specific data in the scientific literature that details the enantiomeric stability of ARN-077 in DMSO, including the potential for chiral inversion under typical laboratory storage and handling conditions. General studies on compound stability in DMSO suggest that most compounds remain stable when stored properly (dry, frozen). However, the presence of water can be a significant factor in compound degradation over time.[1][2]

Q4: What are the known degradation pathways for Apalutamide (ARN-077)?

A: Forced degradation studies of Apalutamide under various stress conditions (hydrolysis, oxidation, photolysis, and thermal stress) have identified several degradation products.[3][4][5][6][7] These studies provide insight into the molecule's potential liabilities, although they do not specifically address enantiomeric stability in DMSO. Researchers should be aware of these potential degradation pathways when designing experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of ARN-077 stock solution.	Prepare fresh stock solutions in anhydrous DMSO. Aliquot and store properly at -20°C or -80°C to minimize freeze-thaw cycles. Consider performing a quality control check of the compound if degradation is suspected.
Precipitation of compound in media	Poor solubility of ARN-077 in aqueous solutions.	Ensure the final concentration of DMSO in your cell culture media is low (typically <0.5%) and does not affect cell viability. Prepare intermediate dilutions if necessary.
Loss of compound activity over time	Potential enantiomeric inversion or degradation.	While not documented, if chiral inversion is a concern for your specific application, it is advisable to use freshly prepared solutions or conduct a stability study under your experimental conditions. A chiral analytical method would be required to assess this.

Experimental Protocols

General Protocol for Assessing Enantiomeric Stability of ARN-077 in DMSO

This protocol outlines a general approach to evaluate the stability of ARN-077 enantiomers in a DMSO stock solution over time.

1. Materials:

- ARN-077 (both enantiomers if available, or the racemate)
- Anhydrous DMSO
- Appropriate vials for storage
- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Chiral chromatography column capable of separating ARN-077 enantiomers
- Mobile phase solvents (e.g., acetonitrile, methanol, buffers)
- Detector (e.g., UV-Vis or Mass Spectrometer)

2. Stock Solution Preparation:

- Accurately weigh a known amount of ARN-077 and dissolve it in a precise volume of anhydrous DMSO to create a stock solution of a specific concentration (e.g., 10 mM).
- Aliquot the stock solution into multiple vials to be used for different time points.

3. Storage Conditions:

- Store the aliquots under your typical laboratory storage conditions (e.g., -20°C, 4°C, room temperature). It is also advisable to include a condition with exposure to light if photostability is a concern.

4. Sample Analysis (at each time point - e.g., 0, 1, 2, 4, 8 weeks):

- Thaw an aliquot of the stock solution.
- Dilute the sample to an appropriate concentration for analysis with the mobile phase or a suitable solvent.
- Inject the sample onto the chiral HPLC/UHPLC system.
- Analyze the chromatogram to determine the peak areas of each enantiomer.

5. Data Analysis:

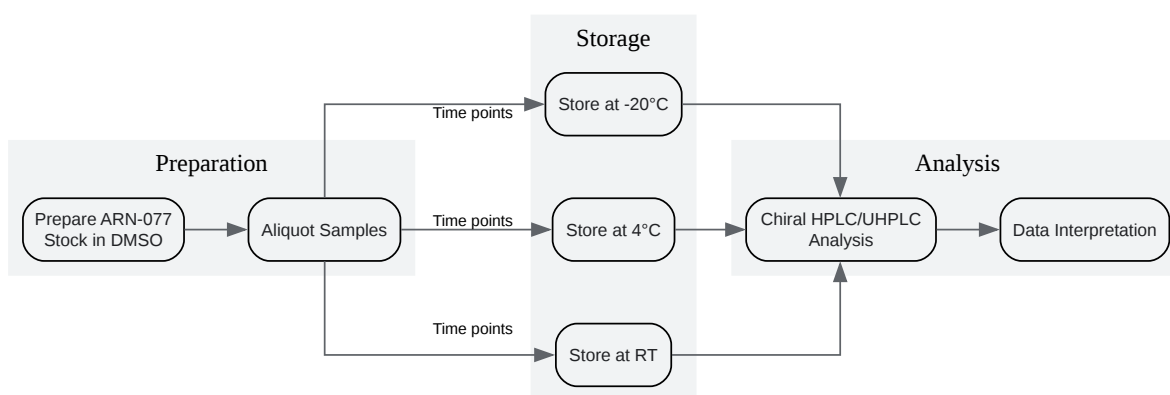
- Calculate the percentage of each enantiomer at each time point.
- Compare the enantiomeric ratio over time to the initial (time 0) measurement. A significant change in the ratio may indicate chiral inversion.
- Monitor for the appearance of new peaks, which could signify degradation products.

Quantitative Data Summary (Hypothetical)

Time Point	Storage Condition	% (S)-enantiomer	% (R)-enantiomer	Total Degradation Products (%)
0	-20°C	99.8	0.2	0.0
8 weeks	-20°C	99.7	0.3	<0.1
8 weeks	4°C	99.5	0.5	0.5
8 weeks	Room Temp	98.0	2.0	1.2

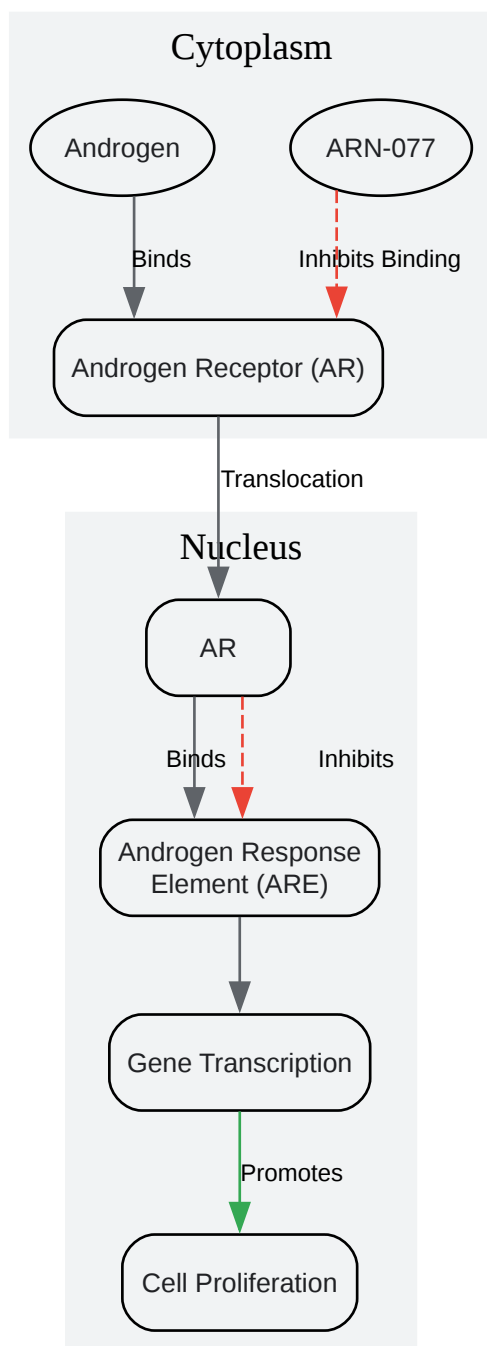
This table is for illustrative purposes only. Actual results may vary.

Visualizations



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Caption: Workflow for assessing ARN-077 enantiomer stability in DMSO.



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Caption: Simplified signaling pathway of Androgen Receptor and inhibition by ARN-077.

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